

Technical Application Note: Preparation of (Formyl-2,4-dimethylanilino)acetic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Formyl-2,4-dimethylanilino)acetic acid

CAS No.: 618070-00-1

Cat. No.: B15087081

[Get Quote](#)

Abstract & Utility

(Formyl-2,4-dimethylanilino)acetic acid (also known as N-(2,4-dimethylphenyl)-N-formylglycine) is a critical reference standard in the toxicological analysis of the acaricide Amitraz. It represents a major metabolic degradation product formed via the hydrolysis of the formamidine moiety and subsequent oxidation.

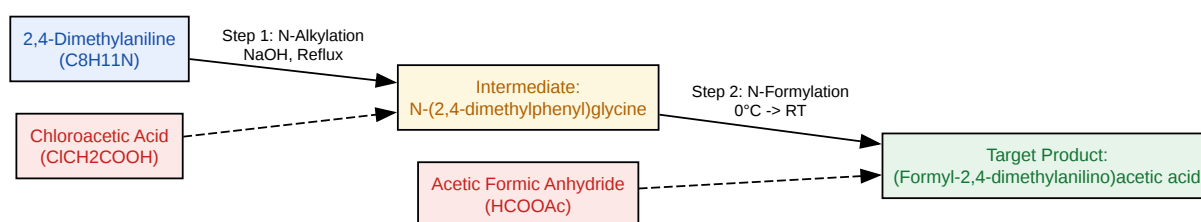
This guide outlines a robust, two-step synthetic protocol starting from commercially available 2,4-dimethylaniline (2,4-xylidine). The method prioritizes high purity and reproducibility, suitable for generating analytical standards for HPLC/MS calibration in environmental and pharmaceutical safety testing.

Chemical Strategy & Retrosynthesis

The synthesis is designed around a "Glycine Route," avoiding the use of unstable formyl halides.

- Step 1 (N-Alkylation): Nucleophilic substitution of chloroacetic acid by 2,4-dimethylaniline under basic conditions to yield the secondary amine, N-(2,4-dimethylphenyl)glycine.
- Step 2 (N-Formylation): Acylation of the secondary amine using in situ generated acetic formic anhydride (AFA). This method is selected over direct formic acid reflux to minimize thermal degradation and improve yield.

Reaction Scheme Visualization



[Click to download full resolution via product page](#)

Caption: Two-step synthetic pathway from 2,4-dimethylaniline to the target N-formyl glycine derivative.

Experimental Protocols

Step 1: Synthesis of N-(2,4-dimethylphenyl)glycine

Objective: To attach the acetic acid moiety to the aniline nitrogen via SN_2 substitution.

Reagents:

- 2,4-Dimethylaniline (2,4-Xylidine): 12.1 g (0.1 mol)
- Chloroacetic acid: 11.3 g (0.12 mol)
- Sodium Hydroxide (NaOH): 8.0 g (0.2 mol) dissolved in 40 mL water
- Solvent: Water (100 mL) or Ethanol/Water (1:1)

Protocol:

- Neutralization: In a 250 mL round-bottom flask, dissolve 11.3 g chloroacetic acid in 30 mL water. Slowly add 50% of the NaOH solution with stirring to neutralize the acid (pH ~7). Keep cool to prevent hydrolysis.
- Addition: Add 12.1 g of 2,4-dimethylaniline to the neutralized chloroacetate solution.
- Reflux: Add the remaining NaOH solution. Attach a reflux condenser and heat the mixture to mild reflux (approx. 100°C) for 4–6 hours.
 - Mechanism Note: The base neutralizes the HCl generated during substitution, driving the equilibrium forward.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Extract unreacted aniline with ethyl acetate (2 x 30 mL). Discard the organic layer (contains unreacted starting material).
 - Acidification: Acidify the aqueous layer carefully with concentrated HCl to pH ~3.0.
 - Precipitation: The product, N-(2,4-dimethylphenyl)glycine, will precipitate as a white to off-white solid.
 - Cool in an ice bath for 1 hour to maximize yield.
- Purification: Filter the solid and wash with cold water. Recrystallize from aqueous ethanol if necessary.
 - Target Yield: 60-75%
 - Melting Point: ~150-152°C[1]

Step 2: Synthesis of (Formyl-2,4-dimethylanilino)acetic acid

Objective: To introduce the formyl group onto the secondary nitrogen using a mild mixed-anhydride agent.

Reagents:

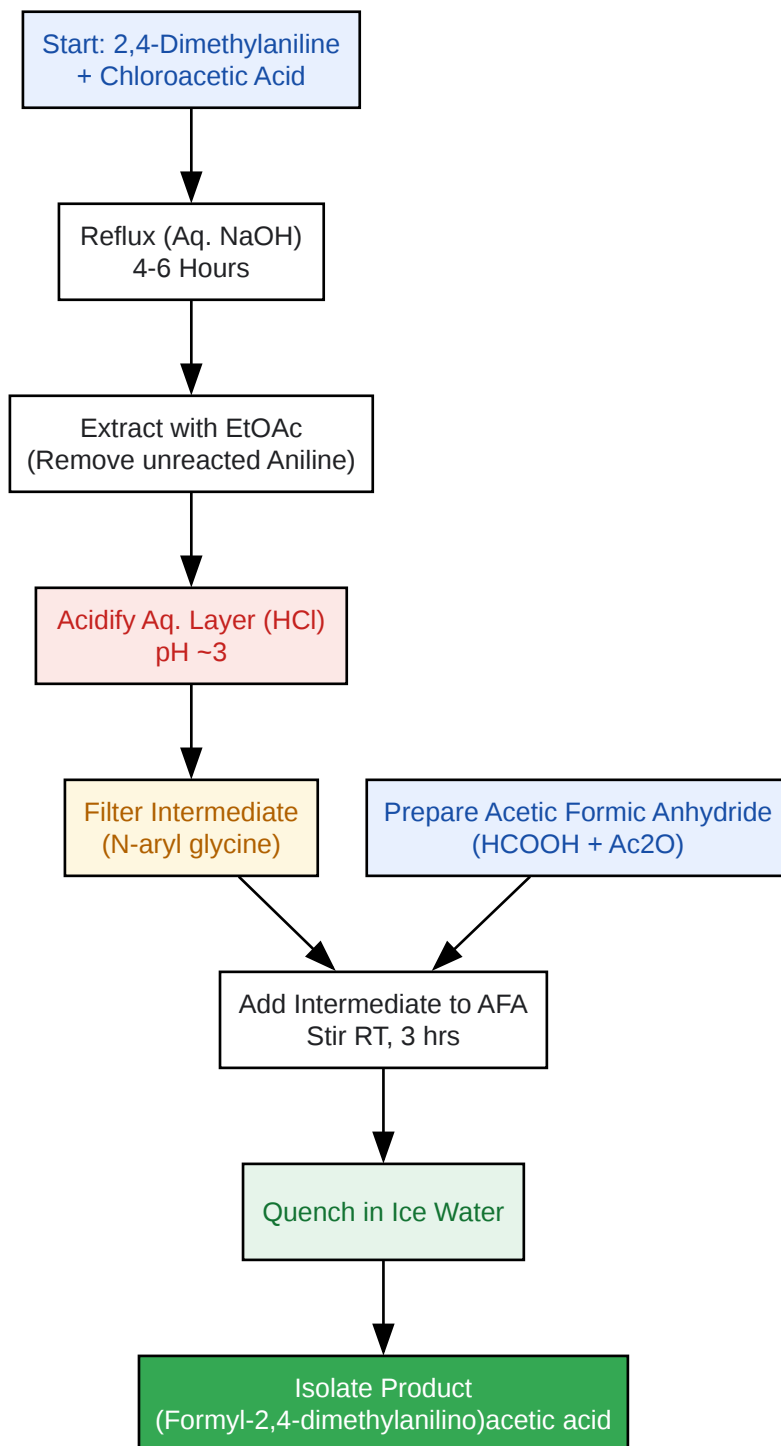
- N-(2,4-dimethylphenyl)glycine (Intermediate from Step 1): 5.0 g (27.9 mmol)
- Formic Acid (98%): 15 mL
- Acetic Anhydride: 10 mL
- Solvent: Dichloromethane (DCM) (Optional for extraction)[\[2\]](#)

Protocol:

- Preparation of Acetic Formic Anhydride (AFA):
 - In a dry flask, cool 10 mL of Acetic Anhydride to 0°C.
 - Dropwise add 15 mL of Formic Acid. Stir at 0°C for 15 minutes, then at 50°C for 15 minutes to generate the mixed anhydride.
 - Safety: Perform in a fume hood; CO gas may be evolved.
- Formylation:
 - Cool the AFA mixture back to 0°C.
 - Add 5.0 g of N-(2,4-dimethylphenyl)glycine in portions.
 - Allow the mixture to warm to room temperature and stir for 2–3 hours. Monitor by TLC (the secondary amine spot should disappear).
- Quenching:
 - Pour the reaction mixture into 100 mL of ice water. Stir vigorously to hydrolyze excess anhydride.
- Isolation:
 - The product may precipitate directly. If so, filter and wash with cold water.

- If oil forms, extract with DCM (3 x 50 mL), dry over Na₂SO₄, and evaporate to dryness.
- Final Purification: Recrystallize from Ethanol/Water or Toluene.

Process Workflow



[Click to download full resolution via product page](#)

Caption: Operational flowchart for the synthesis and isolation of the target compound.

Analytical Validation

To validate the synthesis, the following analytical signatures should be confirmed:

Technique	Expected Signal / Characteristic	Structural Assignment
¹ H NMR	δ 8.0 - 8.3 ppm (s, 1H)	Formyl proton (-N-CHO). Often appears as rotamers.
¹ H NMR	δ 4.1 - 4.5 ppm (s, 2H)	Methylene (-N-CH ₂ -COOH).
¹ H NMR	δ 2.1 - 2.3 ppm (s, 6H)	Aromatic Methyls (2,4-dimethyl).
IR	1660-1680 cm ⁻¹	Amide Carbonyl (N-C=O) stretch.
IR	1710-1730 cm ⁻¹	Carboxylic Acid (C=O) stretch.
Mass Spec	m/z ~207.1 [M] ⁺	Molecular Ion (C ₁₁ H ₁₃ NO ₃).

Safety & Handling

- 2,4-Dimethylaniline: Toxic by inhalation, in contact with skin, and if swallowed. Suspected carcinogen. Use double gloves and work in a certified fume hood.
- Chloroacetic Acid: Highly corrosive and toxic. Readily absorbed through skin.[3]
- Acetic Anhydride: Flammable and corrosive. Reacts violently with water.

References

- Gattermann, L. (1937). Laboratory Methods of Organic Chemistry. The Macmillan Company. (General reference for N-aryl glycine synthesis via chloroacetic acid).

- European Medicines Agency. (1999).[4] Amitraz: Summary Report (2). Committee for Veterinary Medicinal Products. [Link](#) (Identifies N-(2,4-dimethylphenyl)formamide and related glycine derivatives as metabolites).
- PubChem. (2025). **(Formyl-2,4-dimethylanilino)acetic acid**. National Library of Medicine. [Link](#) (Structure and ID verification).
- Organic Syntheses. (1970). Acetic Formic Anhydride. Org. Synth. 1970, 50, 1. [Link](#) (Protocol for preparation of the formylating agent).
- BenchChem. (2025).[2] N-(2,4-Dimethylphenyl)formamide Synthesis. [Link](#) (Context on formylation of 2,4-xylidine).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. A mild and efficient synthesis of N-aryl glycines by the rearrangement of 2-chloro-N-aryl acetamides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. chemistryconnected.com [chemistryconnected.com]
- 4. ema.europa.eu [ema.europa.eu]
- To cite this document: BenchChem. [Technical Application Note: Preparation of (Formyl-2,4-dimethylanilino)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15087081/docs#technical-application-note-preparation-of-formyl-2-4-dimethylanilino-acetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)